

# optimization of YYA-021 for high-throughput screening

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: YYA-021  
Cat. No.: B1683535

[Get Quote](#)

## References

- [1. medkoo.com \[medkoo.com\]](#)
- [2. glpbio.com \[glpbio.com\]](#)
- [3. ALLORION THERAPEUTICS ANNOUNCES FIRST PATIENT DOSED IN PHASE 1/2 STUDY OF ARTS-021, A POTENTIAL BEST IN CLASS CDK2 INHIBITOR, FOR ADVANCED OR METASTATIC SOLID TUMORS \[prnewswire.com\]](#)
- [4. avenzotx.com \[avenzotx.com\]](#)
- [5. Avenzo Therapeutics Announces Global License of AVZO-021 \(ARTS-021\), a Potentially Best-in-Class Clinical Stage CDK2 Inhibitor from Allorion Therapeutics \[prnewswire.com\]](#)
- To cite this document: BenchChem. [optimization of YYA-021 for high-throughput screening]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683535/docs#optimization-of-yya-021-for-high-throughput-screening\]](https://www.benchchem.com/product/b1683535/docs#optimization-of-yya-021-for-high-throughput-screening)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)